# Application Notes and Protocols for Measuring Enopeptin A Binding Affinity to ClpP

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***Compound of Interest***

*Compound Name:* *Enopeptin A*

*Cat. No.:* *B8056020*

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## Introduction

**Enopeptin A**, a member of the acyldepsipeptide (ADEP) class of antibiotics, presents a novel mechanism of antibacterial action by targeting the caseinolytic protease P (ClpP).[1][2] Unlike traditional antibiotics that inhibit essential enzymes, **Enopeptin A** acts as a dysregulator, binding to ClpP and activating it in an uncontrolled manner.[2][3] This leads to the indiscriminate degradation of cellular proteins, including the essential cell division protein FtsZ, ultimately causing bacterial cell death.[4] Understanding the binding affinity and kinetics of **Enopeptin A** and its analogs to ClpP is crucial for the development of new and effective antimicrobial agents.

These application notes provide detailed protocols for three common biophysical techniques used to measure the binding affinity of **Enopeptin A** to ClpP: Isothermal Titration Calorimetry (ITC), Surface Plasmon Resonance (SPR), and Fluorescence Polarization (FP).

## Data Presentation: Quantitative Analysis of Enopeptin A (ADEP) Binding to ClpP

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The following table summarizes quantitative data for the binding and activation of ClpP by various acyldepsipeptides, including **Enopeptin A** analogs. This data is essential for comparing the potency and efficacy of different compounds.

| Compound | ClpP Species | Technique | Parameter | Value | Reference |
|---|---|---|---|---|---|
| ADEP7 | Staphylococcus aureus | ITC | Kd | 2.1 ± 0.5 μM | |
| ADEP7 | Staphylococcus aureus | Activity Assay | EC50 | 3.1 ± 0.1 μM | |
| ADEP7 | Staphylococcus aureus | Activity Assay | Hill Coefficient | 2.0 ± 0.1 | |
| ADEP 1a | Mycobacterium tuberculosis | Activity Assay | EC50 | 38 ± 2 μM | |
| ADEP 1a | Mycobacterium tuberculosis | Activity Assay | Hill coefficient | 1.9 ± 0.07 | |
| ADEP 2a | Mycobacterium tuberculosis | Activity Assay | EC50 | 46 ± 0.4 μM | |
| ADEP 2a | Mycobacterium tuberculosis | Activity Assay | Hill coefficient | 3.3 ± 0.2 | |
| ADEP 1a | Mycobacterium tuberculosis | Activity Assay | IC50 | 59 ± 9 μM | |
| ADEP 2a | Mycobacterium tuberculosis | Activity Assay | EC50 | 40 ± 5 μM | |

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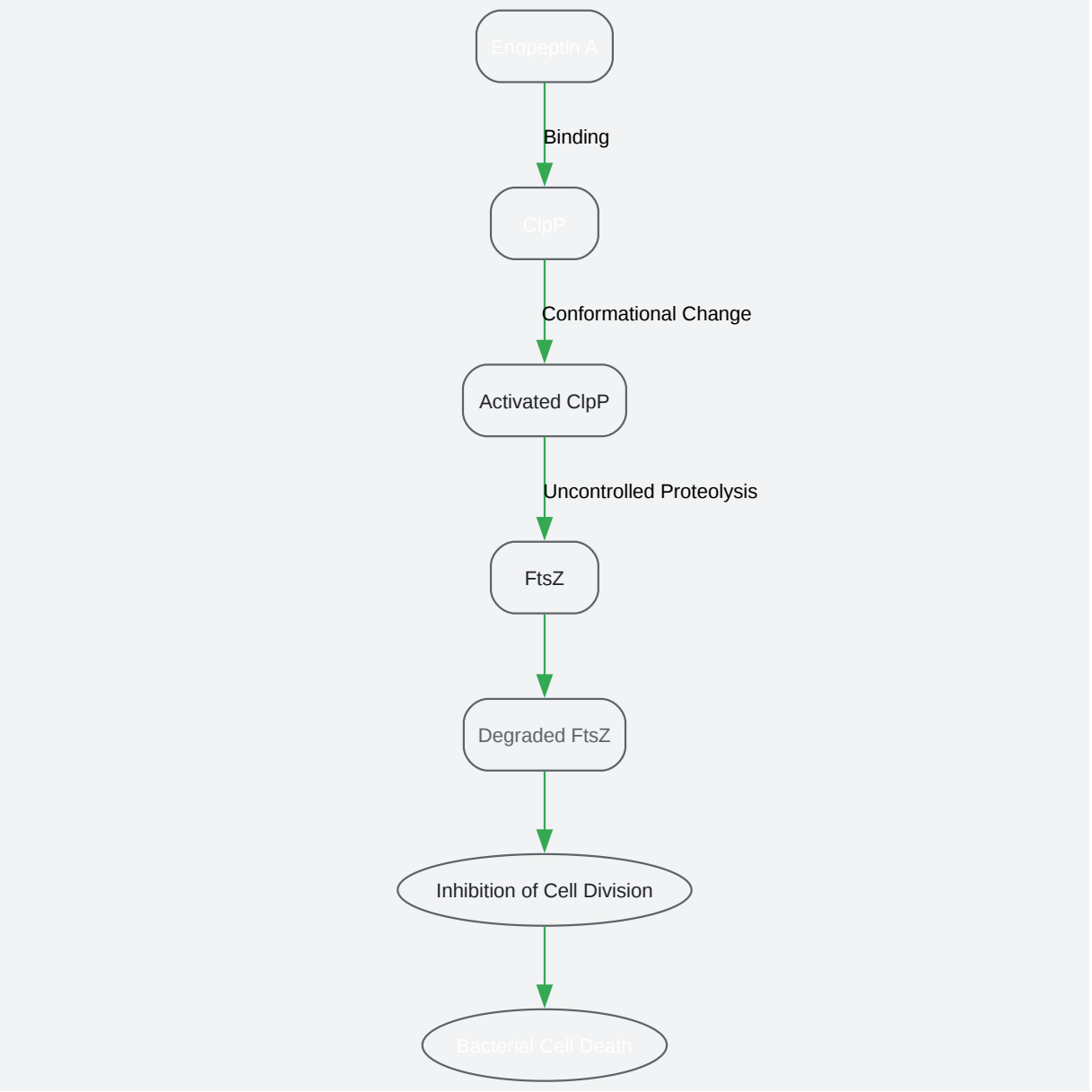
# Signaling Pathway and Experimental Workflow

The interaction of **Enopeptin A** with ClpP initiates a cascade of events leading to bacterial cell death. The following diagrams illustrate this pathway and a general workflow for assessing the binding affinity.

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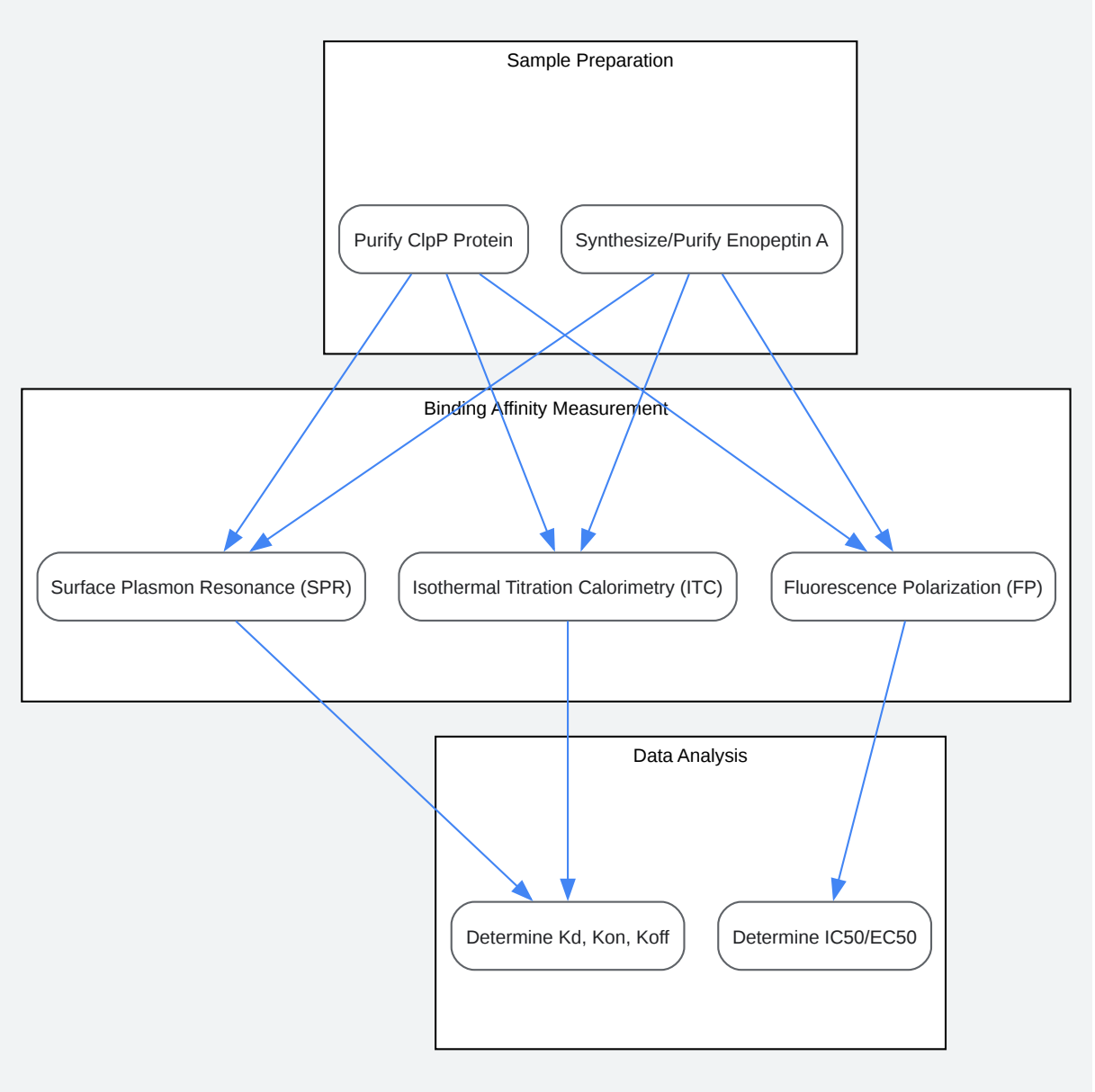
**Enopeptin A** signaling pathway.

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- 4. Antibiotic acyldepsipeptides activate ClpP peptidase to degrade the cell division protein FtsZ - PMC [pmc.ncbi.nlm.nih.gov]
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